

An In-depth Technical Guide to 4-Hydroxy-3,5-dimethylbenzaldehyde

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-hydroxybenzaldehyde

Cat. No.: B108906

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This technical guide provides a comprehensive overview of 4-Hydroxy-3,5-dimethylbenzaldehyde, a significant aromatic aldehyde utilized in various scientific and industrial applications. Tailored for researchers, scientists, and drug development professionals, this document details its chemical properties, synthesis protocols, applications, and safety information.

Chemical Identity and Properties

The IUPAC name for the compound is 4-hydroxy-3,5-dimethylbenzaldehyde.^{[1][2]} It is also commonly known by synonyms such as **3,5-Dimethyl-4-hydroxybenzaldehyde** and 4-Formyl-2,6-xyleneol.^{[1][3][4]} This compound is a yellow solid at room temperature.^[3]

Table 1: Physicochemical Properties of 4-Hydroxy-3,5-dimethylbenzaldehyde

Property	Value	References
IUPAC Name	4-hydroxy-3,5-dimethylbenzaldehyde	[1][2]
CAS Number	2233-18-3	[3][5]
Molecular Formula	C ₉ H ₁₀ O ₂	[2][3]
Molecular Weight	150.17 g/mol	[3][5]
Appearance	Yellow solid	[3]
Melting Point	112-114 °C	[3][5]
Boiling Point	263.9 °C	[3]
Density	1.136 g/cm ³	[3]
InChI Key	UYGBSRJODQHNLQ-UHFFFAOYSA-N	[1][5]
SMILES	O=CC1=CC(C)=C(O)C(C)=C1	[5]

Synthesis and Experimental Protocols

4-Hydroxy-3,5-dimethylbenzaldehyde can be synthesized through various methods, most notably via the selective oxidation of corresponding p-cresol derivatives, such as 2,4,6-trimethylphenol.[6][7]

This protocol describes the cobalt-catalyzed aerobic oxidation of a methyl group in 2,4,6-trimethylphenol.[6]

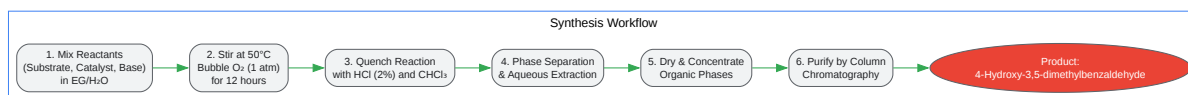
Materials and Reagents:

- 2,4,6-Trimethylphenol (Substrate)
- Cobalt(II) acetate tetrahydrate (Co(OAc)₂·4H₂O) (Catalyst)
- Sodium hydroxide (NaOH) (Base)
- Ethylene glycol (EG) (Solvent)

- Deionized water (H_2O)
- Oxygen (O_2) gas (Oxidant)
- Hydrochloric acid (HCl), 2% solution
- Chloroform (CHCl_3)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Petroleum ether and Ethyl acetate (Eluents)

Procedure:

- A mixture of 2,4,6-trimethylphenol (5.0 mmol), $\text{Co}(\text{OAc})_2 \cdot 4\text{H}_2\text{O}$ (0.05 mmol, 12 mg), and NaOH (5.0 mmol, 0.2 g) is prepared in a solvent system of ethylene glycol/water (5.0 mL/0.25 mL).^[6]
- The reaction mixture is stirred vigorously at 50 °C while bubbling oxygen (1.0 atm) through it for 12 hours.^[6]
- Upon completion, the reaction is quenched by the successive addition of 2% hydrochloric acid (10.0 mL) and chloroform (10.0 mL).^[6]
- The chloroform phase is separated, and the aqueous phase is further extracted twice with chloroform (10.0 mL each).^[6]
- The combined organic layers are dried over anhydrous sodium sulfate and then concentrated under reduced pressure to yield a residue.^[6]
- The crude product is purified by column chromatography on silica gel, using a petroleum ether/ethyl acetate (5/1) mixture as the eluent, to afford the pure 4-Hydroxy-3,5-dimethylbenzaldehyde.^[6]



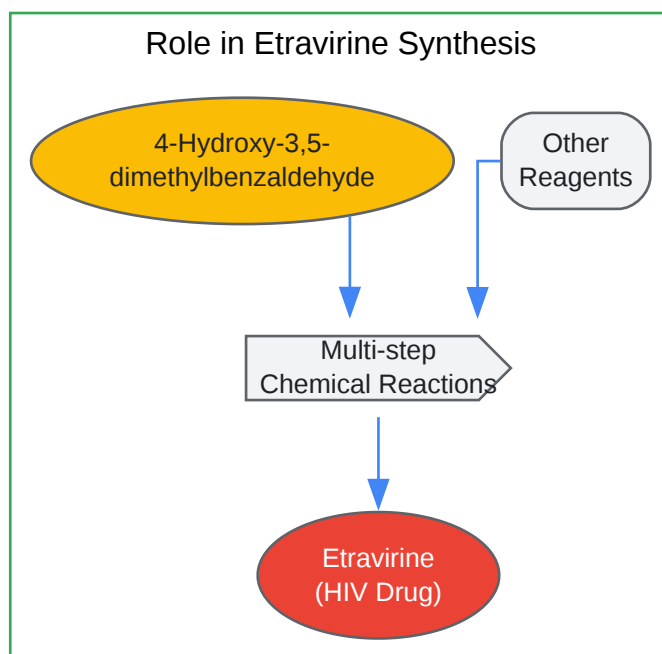
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Caption: General workflow for the synthesis of 4-Hydroxy-3,5-dimethylbenzaldehyde.

Applications in Drug Development and Research

4-Hydroxy-3,5-dimethylbenzaldehyde is a valuable intermediate in organic synthesis, particularly within the pharmaceutical industry.[3]

- **Pharmaceutical Intermediate:** Its most notable application is as a key intermediate in the synthesis of Etravirine, a non-nucleoside reverse transcriptase inhibitor used in the treatment of HIV.[3] The hydroxyl and aldehyde functional groups on the molecule allow it to participate in crucial reactions for building the complex structure of the drug.[3]
- **Polymer Chemistry:** It has been employed as a reagent in the phase-transfer catalyzed polymerization of 4-hydroxy-3,5-dimethylbenzyl alcohol.
- **Reagent in Organic Synthesis:** It serves as a starting material for the synthesis of other valuable chemical compounds, such as 2,4,6-trimethylphenol.
- **Biochemical Reagent:** The compound is used as a general biochemical reagent in various life science research applications.[8]



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Caption: Role as a key intermediate in the synthesis of Etravirine.

Spectroscopic and Analytical Data

Characterization of 4-Hydroxy-3,5-dimethylbenzaldehyde is typically performed using standard spectroscopic techniques.

Table 2: Summary of Spectroscopic Data

Technique	Data Reference
¹ H NMR	Spectral data available in public databases such as PubChem and NMRShiftDB.[1]
Infrared (IR) Spectroscopy	FTIR and ATR-IR spectra are available, showing characteristic peaks for hydroxyl (O-H), aldehyde (C=O), and aromatic C-H functional groups.[1]
Mass Spectrometry (MS)	GC-MS data is available, confirming the molecular weight of 150.17 g/mol .[1]
High-Performance Liquid Chromatography (HPLC)	Reverse-phase HPLC methods have been developed for its analysis and separation.[9]

Safety and Handling

Proper handling of 4-Hydroxy-3,5-dimethylbenzaldehyde is essential in a laboratory setting. It is classified as an irritant.

Table 3: Hazard and Safety Information

Category	Information	References
Signal Word	Warning	[5]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[5]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5][10]
Personal Protective Equipment (PPE)	Eyeshields, gloves, N95-type dust mask.	[5]
Storage	Store in a cool, well-ventilated place. Keep container tightly closed.[3][10] The compound is noted to be air-sensitive.[10]	
Incompatible Materials	Strong oxidizing agents, strong bases.	[10]

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